

Cbz-Lys(Boc)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Cbz-Lys(Boc)-OH

Cat. No.: B556995

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Technical Data Sheet: Cbz-Lys(Boc)-OH

This document provides key technical specifications for N- α -Carbobenzoxy-N- ϵ -tert-butyloxycarbonyl-L-lysine, commonly referred to as **Cbz-Lys(Boc)-OH**. This protected amino acid is a critical reagent in solid-phase and solution-phase peptide synthesis, offering orthogonal protection of the alpha- and epsilon-amino groups of lysine. This allows for selective deprotection and subsequent modification, making it a valuable building block for the synthesis of complex peptides and peptidomimetics in drug discovery and development.

Physicochemical Properties

The fundamental physicochemical properties of **Cbz-Lys(Boc)-OH** are summarized in the table below. These values are essential for reaction planning, stoichiometric calculations, and analytical characterization.

Parameter	Value	References
CAS Number	2389-60-8	[1] [2] [3]
Molecular Weight	380.44 g/mol	[1] [3] [4]
Molecular Formula	C ₁₉ H ₂₈ N ₂ O ₆	[1] [3] [4] [5]

As this document serves as a technical data summary for a chemical compound, there are no experimental protocols or signaling pathways to be described. Therefore, no diagrams are

applicable to this specific request.

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